

# Adipic Acid-d10: A Technical Guide to its Certificate of Analysis

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## Compound of Interest

Compound Name: Adipic acid-d10

Cat. No.: B128205

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the information typically found on a Certificate of Analysis (CoA) for **Adipic acid-d10**. **Adipic acid-d10**, the deuterated form of adipic acid, serves as a crucial internal standard in quantitative analytical methods such as NMR, GC-MS, and LC-MS, aiding in the precise quantification of its non-labeled counterpart in various matrices.<sup>[1]</sup> This document outlines the key chemical and physical properties, details common analytical testing methodologies, and presents data in a clear, structured format to support its application in research and drug development.

## Chemical and Physical Properties

A thorough understanding of the fundamental properties of **Adipic acid-d10** is essential for its proper handling, storage, and application. The following tables summarize the key identifiers and physicochemical characteristics of this stable isotope-labeled compound.

Identifier	Value
Chemical Name	Hexanedioic acid-d10
Synonym(s)	Deuterated adipic acid
CAS Number	25373-21-1[2][3][4]
Molecular Formula	C <sub>6</sub> D <sub>10</sub> O <sub>4</sub> [3]
Linear Formula	DO <sub>2</sub> C(CD <sub>2</sub> ) <sub>4</sub> CO <sub>2</sub> D[2]
Molecular Weight	156.20 g/mol [2][3]
InChI Key	WNLRTBMRVJRJNCN-YQMDOBQVSA-N[2]

Physicochemical Property	Value
Form	Solid[2][5]
Appearance	White crystalline powder[6][7][8]
Melting Point	151-154 °C[2][5]
Boiling Point	265 °C at 100 mmHg[2][5]
Solubility	Very soluble in methanol and ethanol; soluble in acetone and acetic acid; slightly soluble in water and cyclohexane.[7][8]
Isotopic Purity	≥98 atom % D[2][5]
Mass Shift	M+10[2]

## Analytical Testing and Experimental Protocols

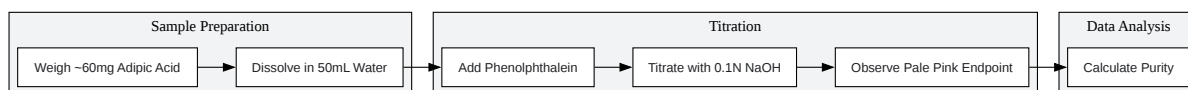
The quality and purity of **Adipic acid-d10** are confirmed through a series of analytical tests. While specific parameters may vary by manufacturer and batch, the following sections detail the general methodologies employed.

### Purity Determination by Titration

An assay to determine the chemical purity of adipic acid can be performed via titration.

#### Experimental Protocol:

- Sample Preparation: Accurately weigh approximately 60 mg of Adipic Acid and dissolve it in 50 mL of water.[9]
- Titration: Add 0.2 mL of phenolphthalein as an indicator.[9] Titrate the solution with a standardized 0.1 N sodium hydroxide solution until a persistent pale pink endpoint is achieved.[9]
- Calculation: Each milliliter of 0.1 N sodium hydroxide is equivalent to 7.31 mg of  $C_6H_{10}O_4$ . [9]



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*Titration workflow for purity assessment.*

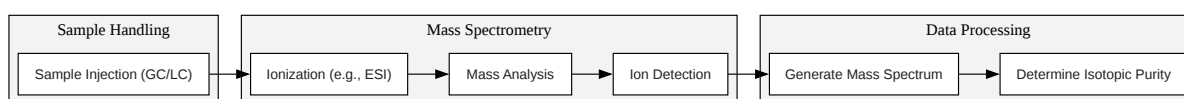
## Isotopic Purity by Mass Spectrometry

Mass spectrometry (MS) is employed to confirm the isotopic enrichment of deuterium in **Adipic acid-d10**.

#### Experimental Protocol:

- Sample Introduction: The sample is introduced into the mass spectrometer, typically after separation by gas chromatography (GC) or liquid chromatography (LC).
- Ionization: The molecules are ionized, for example, by electrospray ionization (ESI) in LC-MS, which would likely produce a deprotonated molecular ion  $[M-H]^-$ . [10]
- Mass Analysis: The mass-to-charge ratio ( $m/z$ ) of the ions is measured. For **Adipic acid-d10**, the deprotonated molecular ion would be expected at approximately  $m/z$  155.

- Data Interpretation: The mass spectrum is analyzed to determine the relative abundance of the deuterated species compared to any residual non-deuterated adipic acid (expected  $[M-H]^-$  at  $m/z$  145) and other isotopic variants.[10]



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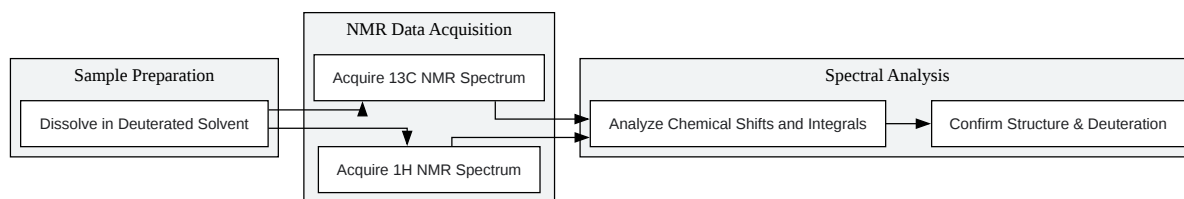
*Mass spectrometry workflow for isotopic purity.*

## Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the molecular structure and the positions of deuterium labeling.

Experimental Protocol:

- Sample Preparation: A small amount of the **Adipic acid-d10** is dissolved in a suitable deuterated solvent (e.g., D<sub>2</sub>O).
- Data Acquisition: <sup>1</sup>H NMR and <sup>13</sup>C NMR spectra are acquired. In the <sup>1</sup>H NMR spectrum of fully deuterated **Adipic acid-d10**, the proton signals corresponding to the carbon backbone should be absent or significantly diminished.
- Spectral Analysis: The absence of proton signals at chemical shifts corresponding to the methylene groups (typically around 1.5-2.2 ppm for adipic acid) confirms the high degree of deuteration.[11] The <sup>13</sup>C NMR spectrum will show signals for the carboxyl and methylene carbons.



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*NMR spectroscopy workflow for structural confirmation.*

## Impurity Profile

A Certificate of Analysis will also typically report the presence and quantity of any significant impurities. For adipic acid, common process-related impurities include glutaric acid and succinic acid.[3] These are often analyzed by chromatographic methods such as HPLC or GC-MS.

Potential Impurity	Typical Analytical Method
Glutaric Acid	HPLC, GC-MS[10]
Succinic Acid	HPLC, GC-MS[10]

## Safety and Handling

Adipic acid is a mild skin irritant.[7] Standard laboratory safety precautions, including the use of personal protective equipment, should be followed when handling **Adipic acid-d10**. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the manufacturer.

This technical guide is intended to provide a representative overview of the data and methodologies associated with a Certificate of Analysis for **Adipic acid-d10**. For specific lot information, always refer to the CoA provided by the supplier.

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